

Nonyltrimethylammonium Bromide: A Technical Guide to Safety and Hazards

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| Compound of Interest | | |
|----------------------|--------------------------------|-----------|
| Compound Name: | Nonyltrimethylammonium bromide | |
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and hazards associated with **Nonyltrimethylammonium bromide** (NTAB). The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding for professionals handling this substance.

Chemical Identification

| Identifier | Value |
|--------------------|---|
| Chemical Name | Nonyltrimethylammonium bromide |
| Synonyms | NTAB, Trimethylnonylammonium bromide, 1- Nonanaminium, N,N,N-trimethyl-, bromide |
| CAS Number | 1943-11-9 |
| Molecular Formula | C12H28BrN |
| Molecular Weight | 266.26 g/mol [1] |
| Chemical Structure | CCCCCCCINVALID-LINK(C)C.[Br-] |

Hazard Identification



Nonyltrimethylammonium bromide is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

GHS Classification

| Hazard Class | Hazard Category |
|-----------------------------------|-----------------|
| Skin Corrosion/Irritation | Category 2 |
| Serious Eye Damage/Eye Irritation | Category 2 |

Source: European Chemicals Agency (ECHA) C&L Inventory[1]

GHS Label Elements

- Pictogram:
- Signal Word:Warning
- Hazard Statements:
 - H315: Causes skin irritation.[1]
 - H319: Causes serious eye irritation.[1]
- · Precautionary Statements:
 - Prevention: P264, P280
 - Response: P302+P352, P305+P351+P338, P321, P332+P313, P337+P313, P362+P364
 - Storage: -
 - Disposal: -

Physical and Chemical Properties



| Property | Value |
|----------------|---------------------------|
| Physical State | Solid |
| Appearance | White to off-white powder |
| Odor | No data available |
| Melting Point | 76 °C (lit.) |
| Boiling Point | 81 °C / 0.1 mmHg (lit.) |
| Flash Point | 72 °C (lit.) |
| Solubility | No data available |
| Vapor Pressure | No data available |
| Density | No data available |

Toxicological Information

Specific quantitative toxicological data for **Nonyltrimethylammonium bromide**, such as LD50 (median lethal dose) and LC50 (median lethal concentration), are not readily available in the public domain. The data presented below is for a structurally similar compound, Cetyltrimethylammonium bromide (CTAB), and should be considered for estimation purposes only.

| Toxicity Data (for Cetyltrimethylammonium bromide) | Value | Species |
|--|-------------------|---------|
| Acute Oral Toxicity (LD50) | 410 mg/kg | Rat |
| Acute Dermal Toxicity (LD50) | 2,150 mg/kg | Rabbit |
| Acute Inhalation Toxicity (LC50) | No data available | - |

• Skin Irritation: Causes skin irritation.[1]



- Eye Irritation: Causes serious eye irritation.[1]
- Respiratory or Skin Sensitization: No data available.
- Germ Cell Mutagenicity: No data available.
- Carcinogenicity: No data available.
- Reproductive Toxicity: No data available.
- Specific Target Organ Toxicity (Single Exposure): No data available.
- Specific Target Organ Toxicity (Repeated Exposure): No data available.
- Aspiration Hazard: No data available.

First-Aid Measures

| Exposure Route | First-Aid Procedure |
|----------------|---|
| Inhalation | Move victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately. |
| Skin Contact | Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor. |
| Eye Contact | Rinse with pure water for at least 15 minutes. Consult a doctor. |
| Ingestion | Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. |

Firefighting Measures

 Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.



- Specific Hazards Arising from the Chemical: No data available.
- Hazardous Combustion Products: Carbon oxides, nitrogen oxides (NOx), hydrogen bromide gas.
- Protective Equipment and Precautions for Firefighters: Wear self-contained breathing apparatus for firefighting if necessary.

Accidental Release Measures

- Personal Precautions, Protective Equipment, and Emergency Procedures: Avoid dust formation. Avoid breathing mist, gas, or vapors. Avoid contact with skin and eyes. Use personal protective equipment. Wear chemical impermeable gloves. Ensure adequate ventilation. Remove all sources of ignition. Evacuate personnel to safe areas.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.
- Methods and Materials for Containment and Cleaning Up: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.

Handling and Storage

- Precautions for Safe Handling: Handling in a well-ventilated place. Wear suitable protective clothing. Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Use nonsparking tools. Prevent fire caused by electrostatic discharge steam.
- Conditions for Safe Storage, Including any Incompatibilities: Store the container tightly closed in a dry, cool, and well-ventilated place. Store apart from foodstuff containers or incompatible materials.

Personal Protective Equipment

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).
- Skin Protection: Wear fire/flame resistant and impervious clothing. Handle with gloves. Gloves must be inspected prior to use. Wash and dry hands.



- Respiratory Protection: If exposure limits are exceeded, irritation or other symptoms are experienced, use a full-face respirator.
- Thermal Hazards: No data available.

Stability and Reactivity

- · Reactivity: No data available.
- Chemical Stability: Stable under recommended storage conditions.
- Possibility of Hazardous Reactions: No data available.
- Conditions to Avoid: No data available.
- Incompatible Materials: No data available.
- Hazardous Decomposition Products: No data available.

Ecotoxicological Information

Specific ecotoxicity data for **Nonyltrimethylammonium bromide** is not readily available. The following information is for a related substance, Dodecyltrimethylammonium bromide, and should be used for estimation with caution.

| Ecotoxicity Data (for Dodecyltrimethylammonium bromide) | Value |
|---|---------|
| Partition coefficient: n-octanol/water (log Pow) | -1.61.2 |

This suggests that bioaccumulation is not expected.

Disposal Considerations

 Waste Treatment Methods: The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing. Do not contaminate water, foodstuffs, feed, or seed by storage or disposal. Do not discharge to sewer systems.



 Contaminated Packaging: Containers can be triply rinsed (or equivalent) and offered for recycling or reconditioning. Alternatively, the packaging can be punctured to make it unusable for other purposes and then be disposed of in a sanitary landfill.

Experimental Protocols

The following are generalized experimental protocols for key toxicological assessments based on OECD guidelines. Specific parameters may need to be adjusted for **Nonyltrimethylammonium bromide**.

Acute Oral Toxicity (Based on OECD Guideline 401)

- Animal Selection: Healthy young adult rodents (e.g., rats), fasted overnight, are used. At least 5 animals of the same sex are used per dose level.
- Dose Administration: The test substance is administered in a single dose by gavage using a stomach tube. If a single dose is not possible, it can be given in smaller fractions over a period not exceeding 24 hours.
- Observation: Animals are observed for mortality, signs of toxicity, and behavioral changes for at least 14 days. Observations are made frequently on the day of dosing and at least daily thereafter.
- Necropsy: All animals (those that die during the test and survivors at the end) are subjected to a gross necropsy.
- Data Analysis: The LD50 is calculated using a standard statistical method.

Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

- Animal Selection: Healthy young adult albino rabbits are used.
- Test Substance Application: A single dose of 0.5 g of the solid test substance is applied to a small area of clipped skin (approximately 6 cm²) and covered with a gauze patch.
- Exposure Duration: The exposure period is 4 hours.



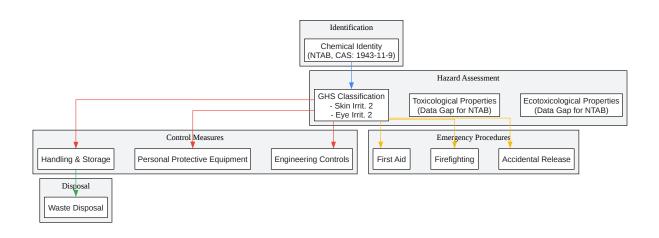
- Observation: The skin is examined for signs of erythema and edema at 1, 24, 48, and 72 hours after patch removal, and then daily for up to 14 days.
- Scoring: Skin reactions are scored according to a standardized grading system.
- Classification: The substance is classified as an irritant or corrosive based on the severity and reversibility of the skin reactions.

Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

- Animal Selection: Healthy young adult albino rabbits are used.
- Test Substance Application: A single dose of the test substance (e.g., 0.1 mL of a solution or 0.1 g of a solid) is instilled into the conjunctival sac of one eye. The other eye serves as a control.
- Observation: The eyes are examined for ocular reactions (corneal opacity, iritis, conjunctival redness, and chemosis) at 1, 24, 48, and 72 hours after application, and then daily if effects persist.
- Scoring: Ocular lesions are scored using a standardized system.
- Classification: The substance is classified based on the severity and reversibility of the eye irritation or corrosion.

Visualizations

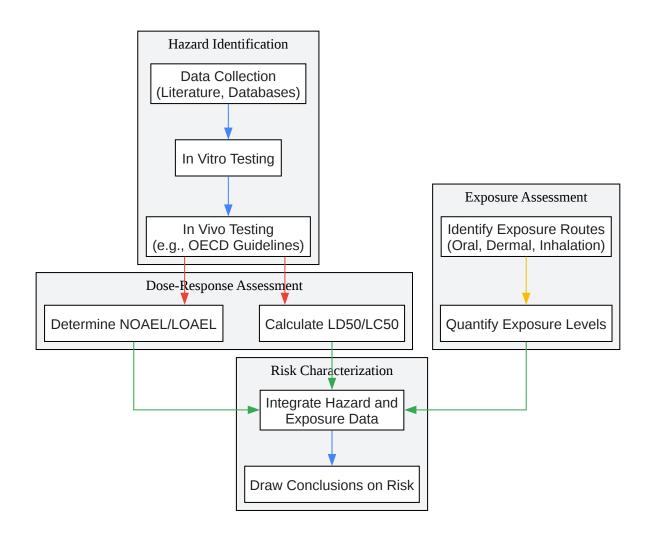




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Caption: Hazard Communication and Safety Management Workflow for NTAB.





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Caption: General Workflow for Toxicological Risk Assessment.

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References

- 1. Nonyltrimethylammonium bromide | C12H28BrN | CID 74750 PubChem [pubchem.ncbi.nlm.nih.gov]
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